

Physical and chemical properties of Emodin-d4

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Compound of Interest

Compound Name: Emodin-d4

Cat. No.: B15621508

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Emodin-d4: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Emodin-d4 is a deuterated form of emodin, a naturally occurring anthraquinone found in the roots and rhizomes of various plants, including rhubarb and *Polygonum cuspidatum*. Emodin has garnered significant interest in the scientific community due to its diverse pharmacological activities, including anti-inflammatory, anti-cancer, and antiviral effects. The introduction of deuterium atoms in **Emodin-d4** provides a valuable tool for researchers, particularly in pharmacokinetic and metabolic studies, as it can be used as an internal standard for quantitative analysis by mass spectrometry. This guide provides an in-depth overview of the physical and chemical properties, biological activities, and relevant experimental protocols for **Emodin-d4**.

Physical and Chemical Properties

Emodin-d4 is a stable, isotopically labeled compound. While specific experimental data for the deuterated form is limited, the physical and chemical properties are expected to be very similar to its non-deuterated counterpart, emodin.

| Property | Value | Source |
|-------------------|--|--------|
| Molecular Formula | C ₁₅ H ₆ D ₄ O ₅ | [1][2] |
| Molecular Weight | 274.26 g/mol | [1][2] |
| Purity | ≥98% | [3] |
| Appearance | Orange solid | [4] |
| Melting Point | 255-257 °C (for Emodin) | [4] |
| Solubility | Soluble in DMSO and ethanol. Practically insoluble in water. | [4][5] |
| Storage | Store at -20°C for long-term stability. Solutions in DMSO can be stored at -20°C for up to 3 months. | [6] |

Biological Activity and Signaling Pathways

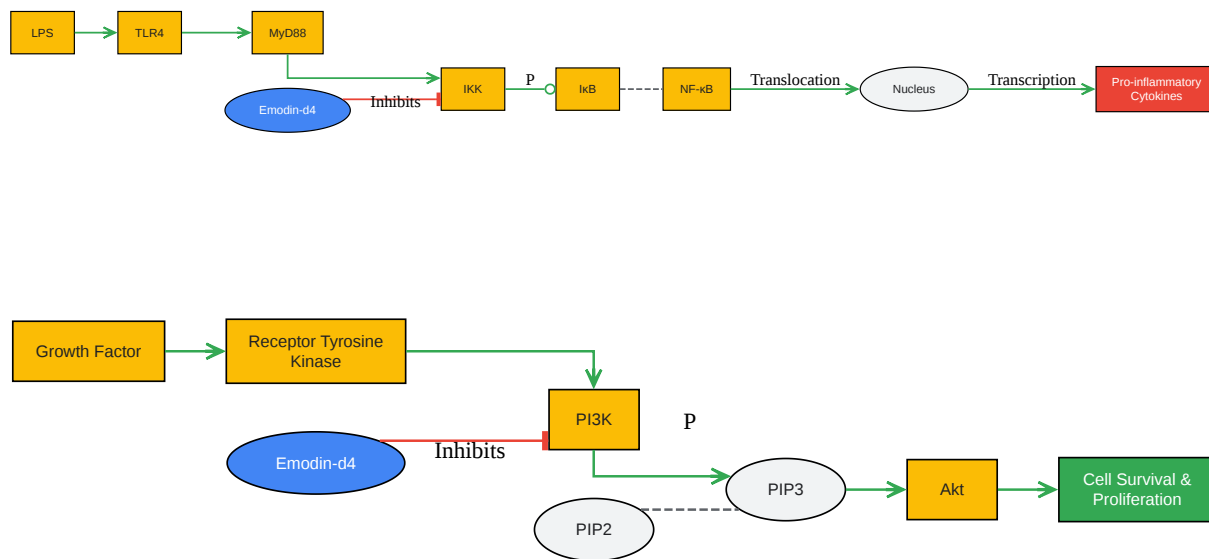
Emodin, and by extension **Emodin-d4**, exerts its biological effects through the modulation of several key signaling pathways. Its inhibitory actions on various kinases and inflammatory cascades make it a compound of interest for therapeutic development.

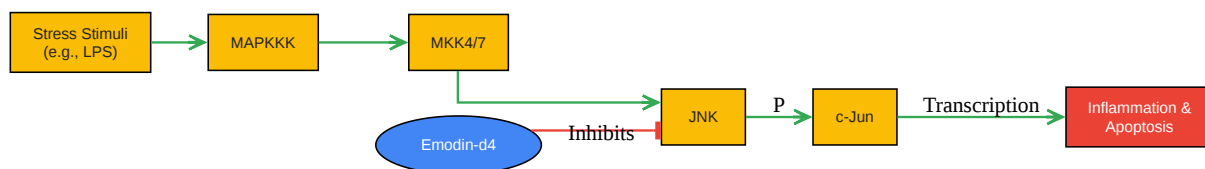
Inhibition of Pro-Inflammatory Pathways

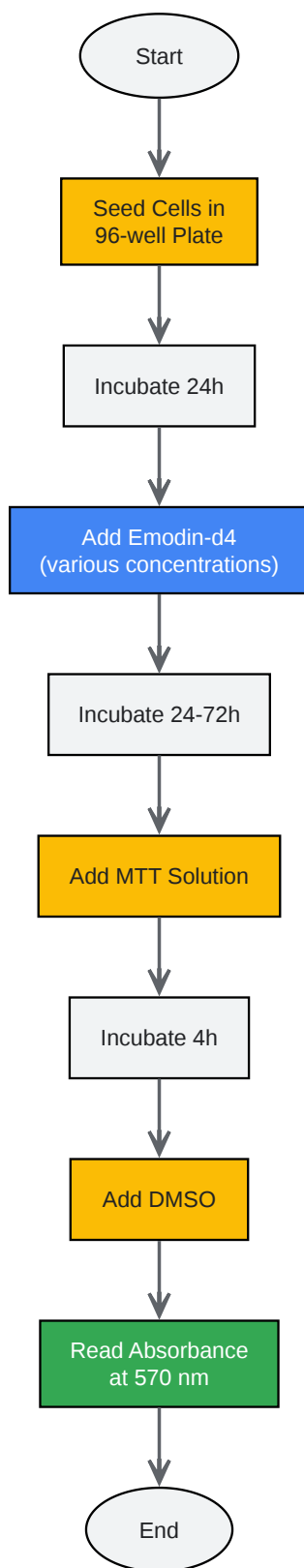
Emodin has been shown to suppress inflammatory responses by targeting critical signaling nodes. One of the primary pathways affected is the Toll-like receptor 4 (TLR4) signaling cascade.

TLR4/MyD88/NF-κB Signaling Pathway

Upon activation by lipopolysaccharide (LPS), TLR4 recruits the adaptor protein MyD88, initiating a signaling cascade that leads to the activation of the transcription factor NF-κB. NF-κB then translocates to the nucleus, promoting the expression of pro-inflammatory cytokines. Emodin has been demonstrated to inhibit this pathway, thereby reducing inflammation.[7][8][9][10][11]







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